

Comprehensive Spectroscopic Characterization of (2R)-2-[(tert-Butoxy)methyl]piperidine: A Technical Guide

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Compound of Interest

Compound Name: (2R)-2-[(tert-Butoxy)methyl]piperidine
Cat. No.: B13230394

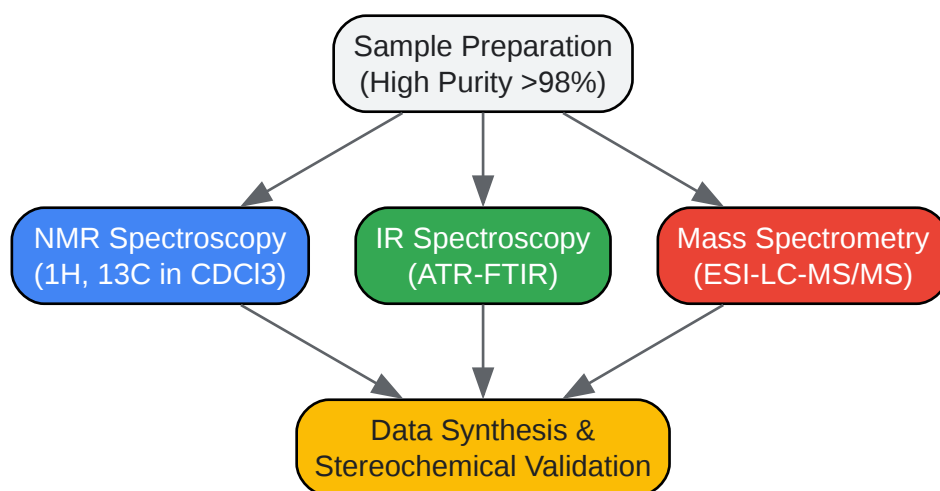
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Executive Summary

(2R)-2-[(tert-Butoxy)methyl]piperidine is a highly valuable chiral building block utilized in the synthesis of complex pharmaceutical active pharmaceutical ingredients (APIs). The presence of the basic piperidine nitrogen, the sterically bulky tert-butyl ether, and the defined (R)-stereocenter at the C2 position necessitates rigorous orthogonal analytical techniques to confirm its structural and stereochemical integrity. This whitepaper provides an in-depth analysis of the Nuclear Magnetic Resonance (NMR), Infrared (IR), and Mass Spectrometry (MS) data for this compound, explaining the causality behind the observed spectral phenomena and outlining self-validating experimental protocols.

Experimental Workflow & Quality Control

To ensure absolute confidence in the structural assignment, a multi-modal spectroscopic workflow is employed. This prevents false positives that can arise when relying on a single technique.



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Fig 1: Orthogonal spectroscopic workflow for structural validation.

Nuclear Magnetic Resonance (NMR) Spectroscopy

NMR provides the most detailed map of the molecule's carbon-hydrogen framework. The stereocenter at C2 fundamentally alters the magnetic environment of the adjacent protons.

Mechanistic Rationale

The C2 stereocenter restricts the free rotation of the adjacent -CH₂-O- group due to steric hindrance from the piperidine ring and the bulky tert-butyl group. This restriction renders the two protons of the methylene group diastereotopic. They are magnetically inequivalent and couple not only with the C2 methine proton but also with each other, resulting in a complex doublet of doublets (dd) pattern.

Furthermore, the tert-butyl ether moiety acts as a strong electron-donating group via inductive effects, which shifts the adjacent quaternary carbon to a characteristic downfield position (~72 ppm) [1](#). The proximity of the nitrogen atom similarly deshields the C2 and C6 protons of the piperidine ring [2](#).

Table 1: ¹H and ¹³C NMR Assignments (CDCl₃, 400 MHz / 100 MHz)

Position	¹ H NMR (δ, ppm)	Multiplicity & Integration	¹³ C NMR (δ, ppm)	Assignment Rationale
tert-Butyl CH ₃	1.18	s, 9H	27.6	Highly equivalent methyl groups; sharp singlet.
tert-Butyl C _q	-	-	72.5	Quaternary carbon deshielded by ether oxygen.
Piperidine C ₃ , C ₄ , C ₅	1.20 - 1.80	m, 6H	24.5, 26.2, 29.1	Aliphatic ring backbone; complex multiplets due to axial/equatorial coupling.
Piperidine N-H	2.10	br s, 1H	-	Broad due to quadrupolar relaxation of ¹⁴ N and chemical exchange.
Piperidine C ₆	2.58 (ax), 3.05 (eq)	td, 1H / dt, 1H	46.8	Deshielded by adjacent nitrogen; axial/equatorial protons split distinctly.
Piperidine C ₂	2.75	m, 1H	56.5	Deshielded by both nitrogen and the adjacent ether-bearing carbon.
Methylene (-CH ₂ -O-)	3.25, 3.38	dd, 1H / dd, 1H	65.2	Diastereotopic protons due to

the adjacent (2R)
chiral center.

Self-Validating Protocol (NMR)

- **Sample Preparation:** Dissolve 15-20 mg of the analyte in 0.6 mL of deuterated chloroform (CDCl_3) containing 0.03% v/v Tetramethylsilane (TMS) as an internal standard.
- **Acquisition:** Acquire ^1H spectra at 400 MHz (16 scans, relaxation delay 1.0 s) and ^{13}C spectra at 100 MHz (1024 scans, relaxation delay 2.0 s).
- **Validation Step:** Perform a D_2O shake experiment. Add 1 drop of D_2O to the NMR tube, shake vigorously, and re-acquire the ^1H spectrum. The broad singlet at ~ 2.10 ppm must disappear, validating the assignment of the exchangeable secondary amine (N-H) proton.

Infrared (IR) Spectroscopy

IR spectroscopy is utilized to confirm the presence of specific functional groups through their vibrational modes, acting as an orthogonal check against the NMR data.

Mechanistic Rationale

The molecule features a secondary amine and a dialkyl ether. The N-H stretch of a secondary piperidine typically presents as a single, weak-to-medium band in the 3300 cm^{-1} region. The tert-butyl group is highly diagnostic in IR; the symmetric bending of the gem-dimethyl groups splits into a characteristic doublet due to vibrational coupling, appearing consistently in the $1360\text{--}1390\text{ cm}^{-1}$ range [3](#). The asymmetric C-O-C stretch of the aliphatic ether provides a strong, broad band near 1095 cm^{-1} .

Table 2: Key ATR-FTIR Assignments

Wavenumber (cm ⁻¹)	Intensity	Vibrational Mode	Structural Feature
3320	Medium, Broad	N-H Stretch	Secondary amine (Piperidine ring)
2930, 2855	Strong	C-H Stretch (sp ³)	Aliphatic backbone
1385, 1362	Medium, Doublet	C-H Bending (gem-dimethyl)	tert-Butyl group
1095	Strong	C-O-C Asymmetric Stretch	Ether linkage

Self-Validating Protocol (ATR-FTIR)

- Background: Collect a background spectrum of the clean diamond ATR crystal (32 scans, 4 cm⁻¹ resolution).
- Sample Application: Apply 2-3 µL of the neat liquid (or a concentrated DCM solution evaporated directly on the crystal) to the ATR sensor. Ensure complete coverage of the crystal face to maximize the evanescent wave interaction.
- Acquisition: Scan from 4000 to 600 cm⁻¹.
- Validation Step: The presence of the 1385/1362 cm⁻¹ doublet must be strictly correlated with the 9H singlet in the ¹H NMR to confirm the intact tert-butyl moiety.

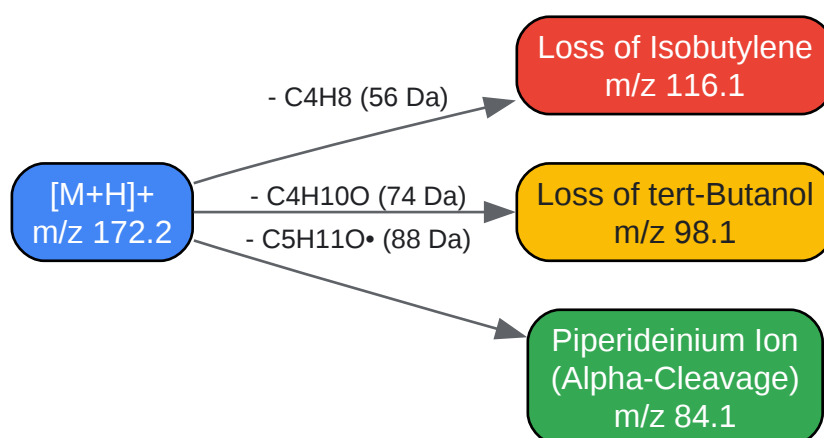
Mass Spectrometry (MS)

Mass spectrometry provides the exact molecular weight and structural connectivity through predictable fragmentation pathways.

Mechanistic Rationale

Under Electrospray Ionization (ESI) in positive mode, the basic piperidine nitrogen readily accepts a proton, yielding a robust [M+H]⁺ precursor ion at m/z 172.2.

Upon Collision-Induced Dissociation (CID) or under Electron Ionization (EI) conditions, piperidine derivatives undergo highly predictable fragmentation. The dominant pathway is α -cleavage, where the C-C bond adjacent to the nitrogen atom is broken. This results in the loss of the largest substituent (the tert-butoxymethyl group, 88 Da) and the formation of a resonance-stabilized piperideinium iminium ion at m/z 84.1 ⁴. Secondary pathways involve the fragmentation of the tert-butyl ether itself, notably the neutral loss of isobutylene (56 Da) via a cyclic transition state, leaving a primary alcohol fragment at m/z 116.1.



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Fig 2: Primary MS/MS fragmentation pathways of the protonated molecule.

Self-Validating Protocol (LC-MS/MS)

- **Chromatography:** Inject 1 μ L of a 10 μ g/mL sample (in 50:50 Water:Acetonitrile with 0.1% Formic Acid) onto a C18 column. The acidic mobile phase ensures complete protonation of the piperidine nitrogen.
- **Ionization:** Operate the ESI source in positive ion mode (Capillary voltage: 3.0 kV, Desolvation temp: 350°C).
- **Validation Step:** Perform a Product Ion Scan (MS²) on the m/z 172.2 precursor. The appearance of the m/z 84.1 base peak is the definitive validation of the unsubstituted piperidine ring undergoing α -cleavage.

Conclusion

The spectroscopic characterization of **(2R)-2-[(tert-Butoxy)methyl]piperidine** requires a holistic approach. The diastereotopic splitting in the ^1H NMR confirms the proximity of the chiral center to the ether linkage, the IR doublet at $1385/1362\text{ cm}^{-1}$ verifies the tert-butyl group, and the m/z 84.1 fragment in the MS/MS spectrum definitively maps the piperidine core. Together, these self-validating datasets ensure absolute structural and stereochemical confidence for downstream drug development applications.

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